

4,5-Dimethyl-4-hexen-3-one safety, handling, and MSDS information

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Compound of Interest

Compound Name: 4,5-Dimethyl-4-hexen-3-one

Cat. No.: B096763

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In-Depth Technical Guide: 4,5-Dimethyl-4-hexen-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4,5-Dimethyl-4-hexen-3-one** (CAS No. 17325-90-5). The information is intended to ensure the safe and compliant use of this chemical in a laboratory setting.

Chemical and Physical Properties

4,5-Dimethyl-4-hexen-3-one is an organic compound with the molecular formula $C_8H_{14}O$.^[1]^[2]^[3] It is characterized by a hexene chain with a ketone functional group at the 3-position and methyl substituents at the 4- and 5-positions.^[3]

Property	Value	Source
Molecular Weight	126.20 g/mol	[1]
Molecular Formula	C8H14O	[1][2][3]
CAS Number	17325-90-5	[1][2][4]
IUPAC Name	4,5-dimethylhex-4-en-3-one	[1]
LogP (Octanol/Water Partition Coefficient)	2.32180	[2]
Polar Surface Area (PSA)	17.07 Å ²	[2]

Hazard Identification and Safety Information

While a specific, comprehensive safety data sheet for **4,5-Dimethyl-4-hexen-3-one** is not widely published, data for structurally similar α,β -unsaturated ketones, such as 4-Hexen-3-one, indicate that this class of compounds should be handled with care. The following hazards are likely associated with **4,5-Dimethyl-4-hexen-3-one**.

GHS Hazard Statements for Structurally Similar Compounds:

- H226: Flammable liquid and vapor.[5]
- H302: Harmful if swallowed.
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.

Hazard Class	Category
Flammable liquids	3
Acute toxicity, oral	4
Skin Irritation	2
Serious Eye Irritation	2
Specific target organ toxicity — single exposure (Respiratory system)	3

Precautionary Statements:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[6] No smoking.[6] Keep container tightly closed.[6] Ground/bond container and receiving equipment.[6] Use explosion-proof electrical/ventilating/lighting equipment.[6] Use only non-sparking tools.[6] Take precautionary measures against static discharge.[6] Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink or smoke when using this product.[6] Wear protective gloves/protective clothing/eye protection/face protection.[5][6] Avoid breathing dust/fume/gas/mist/vapors/spray.[6] Use only outdoors or in a well-ventilated area.[6]
- Response: If on skin (or hair): Take off immediately all contaminated clothing.[5][6] Rinse skin with water/shower.[5][6] If skin irritation occurs: Get medical advice/attention.[6] If in eyes: Rinse cautiously with water for several minutes.[6] Remove contact lenses, if present and easy to do. Continue rinsing.[6] If eye irritation persists: Get medical advice/attention.[6] If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[6] Call a POISON CENTER or doctor/physician if you feel unwell.[6] If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[6] Rinse mouth.[6] In case of fire: Use CO2, dry chemical, or foam for extinction.[6]
- Storage: Store in a well-ventilated place.[5][6] Keep container tightly closed.[6] Keep cool.[5][6] Store locked up.[6]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[5][6]

Experimental Protocols: Safe Handling Workflow

The following is a generalized experimental protocol for the safe handling of **4,5-Dimethyl-4-hexen-3-one** in a laboratory setting. This workflow is based on standard practices for handling flammable and hazardous chemicals.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Ensure that eyewash stations and safety showers are in close proximity and are readily accessible.[\[6\]](#)
- Use explosion-proof electrical and lighting equipment.[\[6\]](#)
- Remove all sources of ignition from the work area, including open flames, hot plates, and spark-producing equipment.[\[5\]](#)[\[6\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

3. Chemical Handling:

- Ground and bond containers when transferring the chemical to prevent static discharge.[\[6\]](#)
- Use only non-sparking tools.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[5]
- Keep containers tightly closed in a designated flammables storage cabinet.[5][6]

5. Spill and Emergency Procedures:

- Small Spills: Absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal.[6]
- Large Spills: Evacuate the area and contact emergency services.
- Fire: Use dry chemical, CO₂, or alcohol-resistant foam to extinguish.[5] Do not use a direct stream of water.

6. Waste Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.[5][6]
- Do not pour down the drain.
- Contaminated materials (e.g., gloves, absorbent pads) should be treated as hazardous waste.

Visualization of Safe Handling Workflow

Caption: Workflow for the safe handling of **4,5-Dimethyl-4-hexen-3-one**.

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